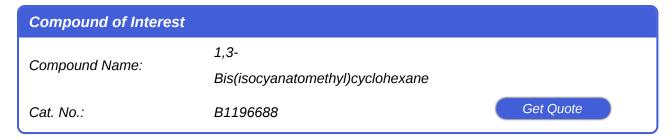


An In-depth Technical Guide to 1,3-Bis(isocyanatomethyl)cyclohexane

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This guide provides a comprehensive overview of **1,3-Bis(isocyanatomethyl)cyclohexane**, a significant chemical intermediate in polymer synthesis. It is intended for researchers, scientists, and professionals in drug development and materials science.

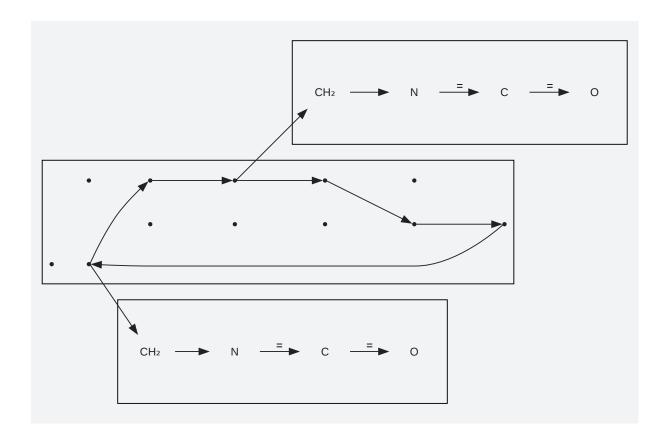
Molecular Formula: $C_{10}H_{14}N_2O_2[1][2][3][4]$

Also represented as: C₆H₁₀(CH₂NCO)₂[5]

Chemical Structure

1,3-Bis(isocyanatomethyl)cyclohexane is a cycloaliphatic diisocyanate.[4] Its structure consists of a cyclohexane ring with two isocyanatomethyl groups attached at the 1 and 3 positions. The compound typically exists as a mixture of cis and trans isomers.





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Caption: Molecular structure of **1,3-Bis(isocyanatomethyl)cyclohexane**.

Physicochemical Properties

The quantitative data for **1,3-Bis(isocyanatomethyl)cyclohexane** are summarized in the table below.



Property	Value	Reference
Molecular Weight	194.23 g/mol	[1][2][3][4][5]
CAS Number	38661-72-2	[2][3][4][5]
Appearance	Colorless liquid	[4][6]
Density	1.101 g/mL at 25 °C	[5][6][7]
Refractive Index	n20/D 1.485	[5][6][7]
Vapor Pressure	0.4 mmHg at 98 °C	[5][6]
Purity (Assay)	≥99%	[4][5]

Reactivity and Applications

1,3-Bis(isocyanatomethyl)cyclohexane is characterized by its two highly reactive isocyanate (-NCO) groups.[4] This bifunctionality makes it a versatile chemical intermediate, particularly in polymer chemistry.[4]

- Polymer Synthesis: It serves as a monomer for producing polyurethanes and polyureas. The
 resulting polymers often exhibit enhanced elasticity, thermal stability, and chemical
 resistance.[4] The cycloaliphatic nature of the molecule can impart improved UV stability
 compared to aromatic isocyanates.[4]
- Cross-linking Agent: This compound is widely used as a cross-linking agent to improve the durability, stability, and strength of adhesives, coatings, and gel polymer electrolytes.[4]
- Biomedical Applications: It has been utilized in the formation of biodegradable hydrogels for applications such as controlled drug delivery and in fabricating niche-mimicking polymer hydrogels for cancer research.

Isocyanates are incompatible with a wide range of compounds, including amines, alcohols, aldehydes, ketones, and strong oxidizers, often resulting in exothermic reactions.[3][7][8] Reactions with water can form amines and release carbon dioxide.[3][7][8]

Experimental Protocols

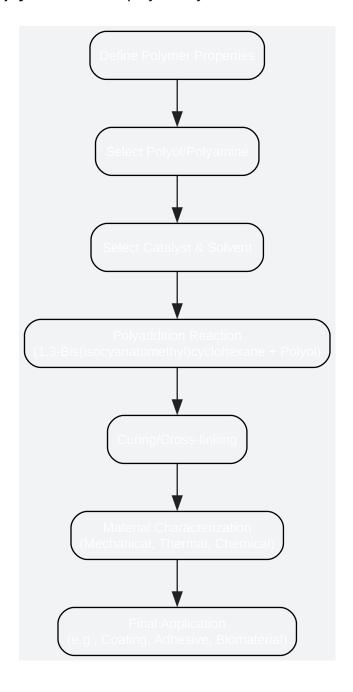


Detailed experimental protocols for the synthesis and application of 1,3-

Bis(isocyanatomethyl)cyclohexane are specific to the desired outcome and are beyond the scope of this general technical guide. For specific methodologies, researchers should consult peer-reviewed scientific literature and established laboratory procedures for handling isocyanates.

Logical Workflow for Application

The following diagram illustrates a generalized workflow for the application of **1,3**-**Bis(isocyanatomethyl)cyclohexane** in polymer synthesis.





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Caption: Generalized workflow for polymer synthesis.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Bis(isocyanatomethyl)cyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196688#1-3-bis-methylisocyanate-cyclohexane-molecular-formula]

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